

Stability and storage conditions for 5-Chlorosalicylaldehyde

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Compound of Interest

Compound Name: 5-Chlorosalicylaldehyde

Cat. No.: B124248

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Technical Support Center: 5-Chlorosalicylaldehyde

This guide provides essential information on the stability and proper storage of **5-Chlorosalicylaldehyde** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **5-Chlorosalicylaldehyde**?

A1: To ensure its stability, **5-Chlorosalicylaldehyde** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#) Several sources recommend storing it at room temperature, sealed in a dry environment, and kept in a dark place to prevent degradation.[\[2\]](#)[\[3\]](#)[\[4\]](#) For long-term stability, storing under an inert atmosphere, such as argon, is also advised.[\[1\]](#)[\[5\]](#)

Q2: How stable is **5-Chlorosalicylaldehyde**?

A2: **5-Chlorosalicylaldehyde** is considered stable under recommended storage conditions.[\[6\]](#) However, it is sensitive to air and light, which can lead to degradation over time.[\[3\]](#)[\[7\]](#) It is also reactive and can undergo oxidation and condensation reactions.[\[8\]](#)

Q3: My **5-Chlorosalicylaldehyde** has changed color. Is it still usable?

A3: **5-Chlorosalicylaldehyde** typically appears as a white to pale yellow or light brown crystalline powder or solid.[3][7][8][9] A change in color, such as darkening, may indicate oxidation or degradation. While a slight yellow tint is common, significant color change suggests the compound's purity may be compromised. It is recommended to verify the purity of the material using appropriate analytical techniques (e.g., NMR, GC) before use in sensitive applications.

Q4: What substances are incompatible with **5-Chlorosalicylaldehyde**?

A4: You should avoid storing or mixing **5-Chlorosalicylaldehyde** with strong oxidizing agents and strong bases, as these can cause hazardous reactions.[1][6]

Q5: What are the key safety precautions for handling **5-Chlorosalicylaldehyde**?

A5: When handling this compound, it is crucial to work in a well-ventilated area and use personal protective equipment, including safety glasses with side-shields, gloves, and a lab coat.[1][6] Avoid breathing in dust, fumes, or vapors and prevent contact with skin and eyes.[1][6] It is known to cause skin and serious eye irritation and may cause respiratory irritation.[1][6] After handling, wash your hands and any exposed skin thoroughly.[1]

Q6: What are the signs of degradation I should watch for?

A6: Signs of degradation can include a significant darkening of the material from its typical white or pale yellow color, a change in its physical form, or the presence of an unusual odor. If you suspect degradation, it is best to re-analyze the compound for purity before proceeding with your experiments.

Q7: In which solvents is **5-Chlorosalicylaldehyde** soluble?

A7: **5-Chlorosalicylaldehyde** has limited solubility in water.[1][8][11] It is soluble in organic solvents such as ethanol and ether.[3][7][8]

Summary of Properties and Storage Conditions

Property	Data	Citations
CAS Number	635-93-8	[2] [8] [9] [12]
Molecular Formula	C ₇ H ₅ ClO ₂	[8] [9] [11] [12]
Appearance	White to pale yellow or light brown crystalline powder/solid.	[3] [7] [8] [9]
Melting Point	99-104 °C	[2] [3] [4] [7]
Storage Temperature	Room Temperature	[2] [3] [4]
Storage Conditions	Keep in a dark, dry, cool, well-ventilated place. [1] [2] Store sealed under an inert atmosphere. [1]	[1] [2]
Solubility	Water: Limited/InsolubleOrganic: Soluble in ethanol, ether	[1] [3] [8] [11]
Incompatible Materials	Strong oxidizing agents, Strong bases	[1] [6]

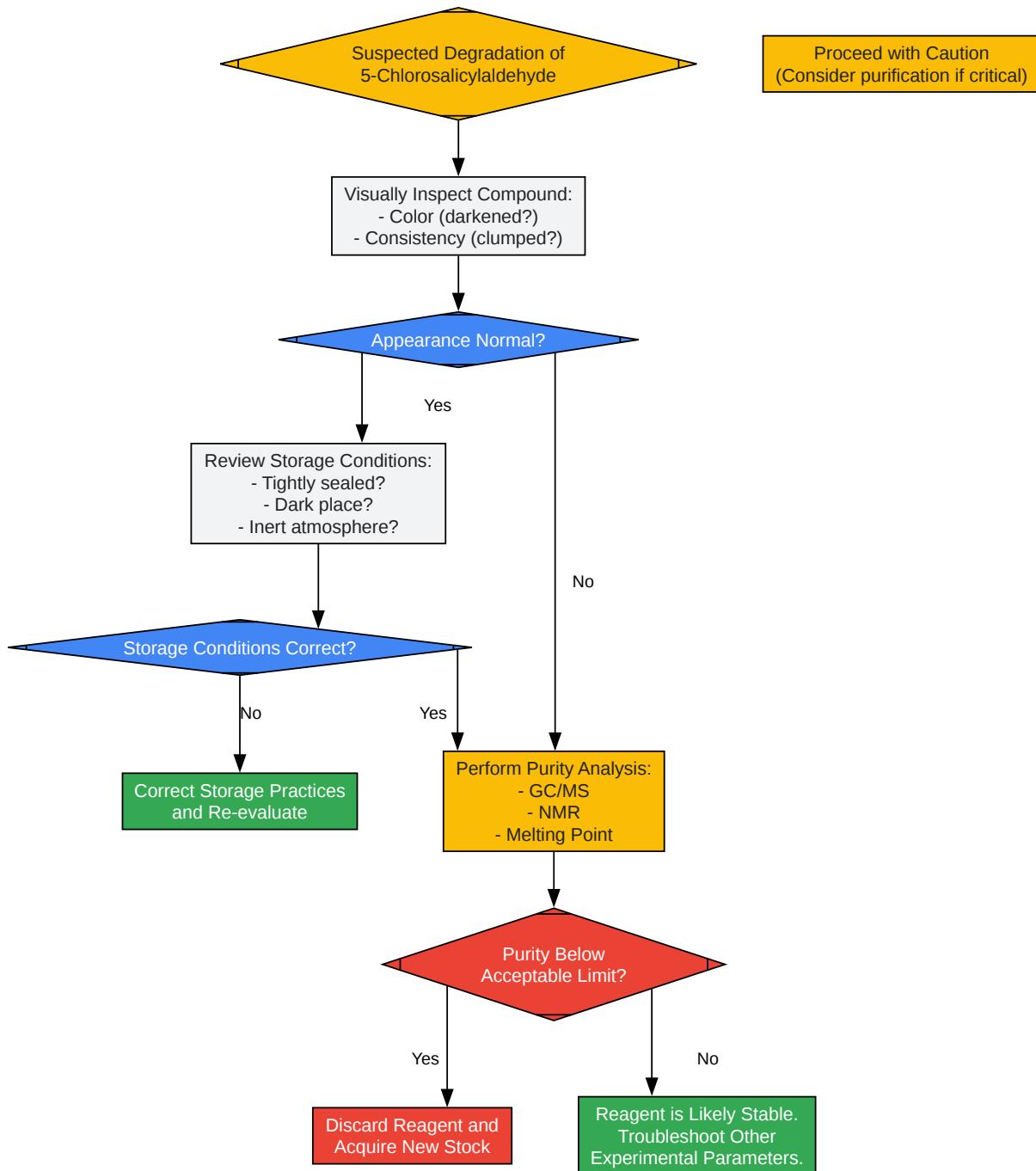
Experimental Protocols

Detailed experimental protocols for specific stability-indicating assays of **5-Chlorosalicylaldehyde** are not available in the general literature. However, a standard approach to assess the purity and stability of a reagent involves techniques such as:

- Gas Chromatography (GC): To determine the purity of the compound and identify the presence of any volatile impurities or degradation products.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the chemical structure and identify any structural changes or impurities.
- Melting Point Analysis: A broadened or depressed melting point range compared to the reference value can indicate the presence of impurities.

Troubleshooting Guide for Suspected Degradation

If you encounter unexpected results in your experiments and suspect that the stability of your **5-Chlorosalicylaldehyde** may be the cause, the following workflow can help you troubleshoot the issue.

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Caption: Troubleshooting workflow for suspected **5-Chlorosalicylaldehyde** degradation.

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